

(+/-)-Darifenacin: A Technical Guide for Non-Urological Research Applications

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Compound of Interest

Compound Name: (+/-)-Darifenacin

CAS No.: 133033-93-9

Cat. No.: B15617248

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of (+/-)-Darifenacin, a selective M3 muscarinic receptor antagonist, for its application in non-urological research. The document details its pharmacological properties, key experimental data, and relevant methodologies to support further scientific investigation.

Core Pharmacological Profile

Darifenacin is a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[1] Its primary mechanism of action involves the selective blockade of the M3 receptor subtype.[2][3] M3 receptors are Gq/11 protein-coupled receptors that, upon activation by acetylcholine, stimulate phospholipase C, leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). This cascade results in an increase in intracellular calcium, causing smooth muscle contraction and glandular secretion.[1][4] Darifenacin's high affinity for the M3 receptor subtype makes it a valuable tool for investigating the role of this receptor in various physiological and pathophysiological processes outside of the urinary bladder.[2][5]

In vitro studies utilizing human recombinant muscarinic receptor subtypes have quantified Darifenacin's selectivity. It demonstrates a significantly higher affinity for the M3 receptor compared to the M1, M2, M4, and M5 subtypes.^{[6][7]} This selectivity profile is crucial for minimizing off-target effects, particularly those mediated by M1 receptors in the central nervous system and M2 receptors in the heart.^{[5][7]}

Quantitative Pharmacological Data

The binding affinities of Darifenacin and other common muscarinic antagonists for the five human muscarinic receptor subtypes are summarized below. This data is essential for designing experiments and interpreting results in the context of receptor selectivity.

Table 1: Comparative Binding Affinities (pKi) of Muscarinic Antagonists for Human Recombinant Receptors (M1-M5)

Compound	pKi M1	pKi M2	pKi M3	pKi M4	pKi M5	M3 Selectivity Ratio (over M2)
Darifenacin	8.2	7.4	9.1	7.3	8.0	50.1
Tolterodine	8.8	8.0	8.5	7.7	7.7	3.2
Oxybutynin	8.7	7.8	8.9	8.0	7.4	12.6
Propiverine	6.6	5.4	6.4	6.0	6.5	10.0
Trospium	9.1	9.2	9.3	9.0	8.6	1.3

Data sourced from a study using CHO-K1 cells stably expressing human recombinant M1-M5 receptors. [6] pKi is the negative logarithm of the inhibition constant (Ki). A higher pKi value indicates a higher binding affinity. M3

Selectivity
Ratio is
calculated
as
 $K_i(M2)/K_i(M3)$.

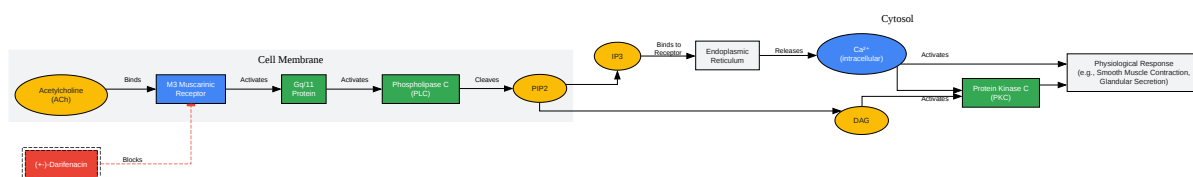
Table 2: Darifenacin Binding Affinities (K_i) in Human Bladder Tissue

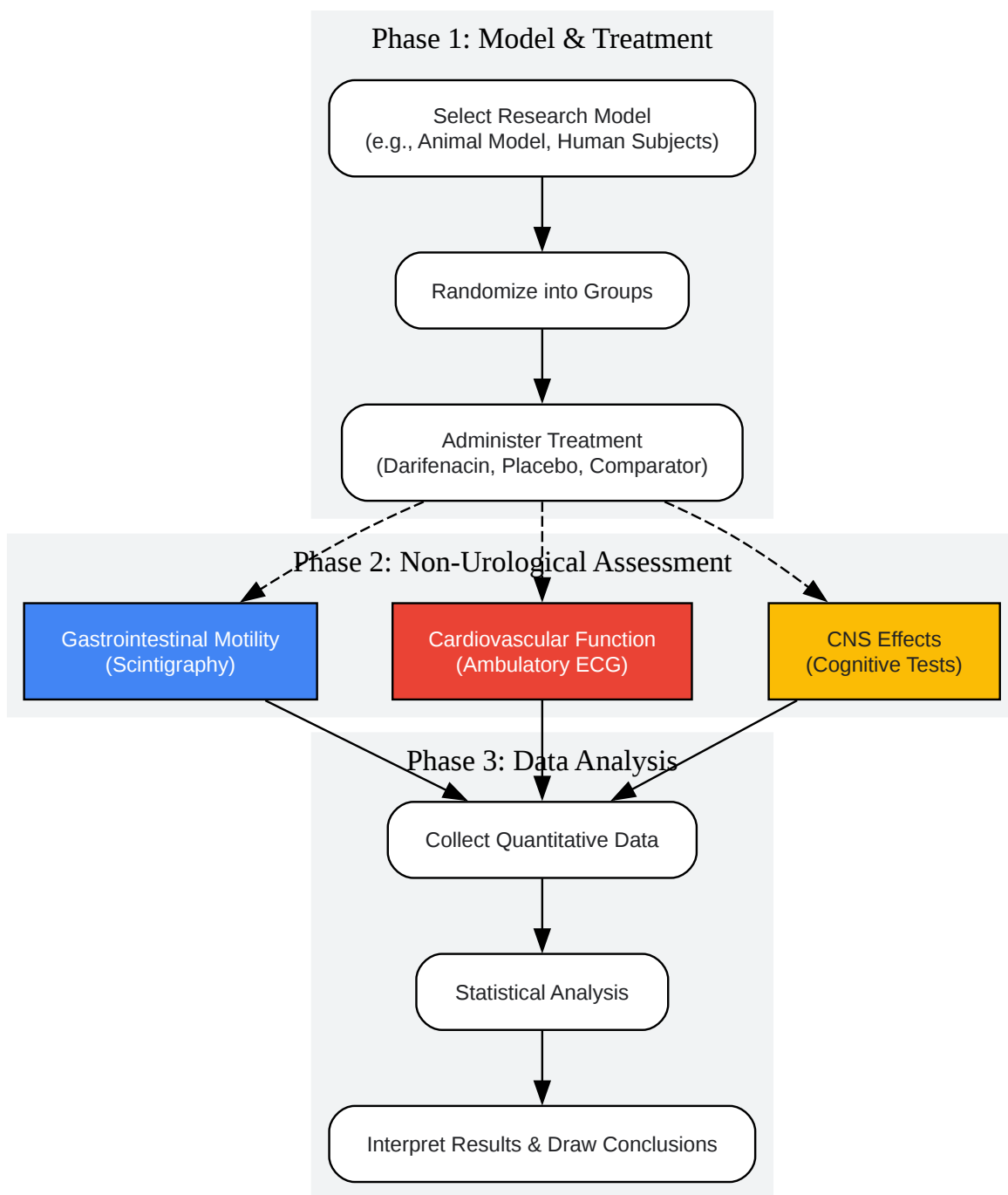
Tissue	High Affinity K_i (nM)	% High Affinity Sites	Low Affinity K_i (nM)
Detrusor	0.19	23%	41.4
Mucosa	Not specified	21%	Not specified

Data from radioligand binding studies on human bladder tissue. The high-affinity binding corresponds to the M3 receptor.[8]

Signaling Pathways and Visualizations

The following diagrams illustrate the M3 muscarinic receptor signaling pathway antagonized by Darifenacin and a logical workflow for assessing its effects.





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